

A Technical Guide to 2-Ethyl-2-phenylmalonamide-d5 for Researchers

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Compound of Interest

Compound Name: 2-Ethyl-2-phenylmalonamide-d5

Cat. No.: B564440

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **2-Ethyl-2-phenylmalonamide-d5** (PEMA-d5), a deuterated analog of a primary metabolite of the anticonvulsant drug Primidone. This guide is intended to serve as a valuable resource for researchers in drug metabolism, pharmacokinetics, and bioanalytical sciences.

Introduction

2-Ethyl-2-phenylmalonamide (PEMA) is one of the two major active metabolites of Primidone, the other being phenobarbital. Primidone exerts its anticonvulsant effects, at least in part, through its conversion to these metabolites. The deuterated analog, **2-Ethyl-2-phenylmalonamide-d5**, is a critical tool in pharmacokinetic and metabolic studies, primarily serving as an internal standard for the accurate quantification of PEMA in biological matrices using mass spectrometry-based methods. Its use significantly improves the precision and accuracy of bioanalytical assays.

Commercial Suppliers

A number of specialized chemical suppliers offer **2-Ethyl-2-phenylmalonamide-d5**, primarily for research and development purposes. The table below summarizes the available information from prominent commercial vendors.

Table 1: Commercial Suppliers and Technical Data for **2-Ethyl-2-phenylmalonamide-d5**

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Form	Storage Conditions	Certificate of Analysis
Simson Pharma Limited[1]	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	Not Specified	Not Specified	Not Specified	Accompanied with product[1]
Pharmaffiliates	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	High Purity	White to Off-White Solid	2-8°C Refrigerator	Sample COA available
Endotherm[2]	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	>99%[2]	Solid	Not Specified	Not Specified
Cerilliant (Sigma-Aldrich)	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	Certified Reference Material	100 µg/mL in Methanol	-20°C	Available online
Dove Research & Analytics	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	Not Specified	White to Off-White Solid	2-8°C Refrigerator	Not Specified
Alfa Chemistry	1215398-95-0	C ₁₁ H ₉ D ₅ N ₂ O ₂	211.27	Not Specified	Not Specified	Not Specified	Not Specified

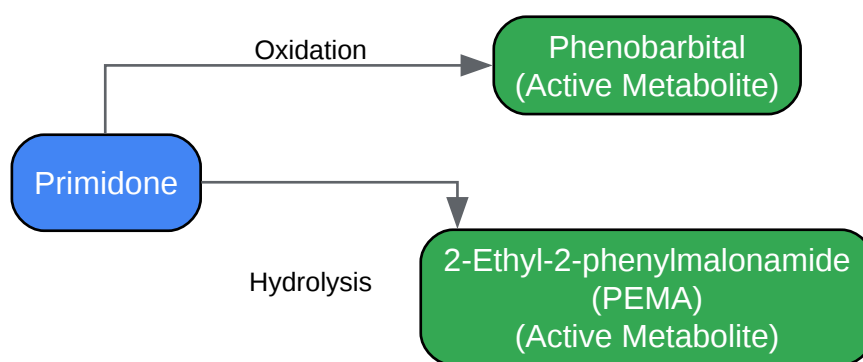
Note: Purity specifications and the availability of a Certificate of Analysis (COA) can vary by lot. It is recommended to contact the supplier for the most up-to-date information.

Physicochemical Properties

- Appearance: Typically a white to off-white solid.
- Synonyms: PEMA-d5, (Phenyl-d5)ethylmalonamide, 2-Ethyl-2-(phenyl-d5)malondiamide, 2-Ethyl-2-(phenyl-d5)propanediamide.

Metabolic Pathway of Primidone

Primidone undergoes metabolism in the liver to form its two major active metabolites, phenobarbital and 2-Ethyl-2-phenylmalonamide (PEMA).^{[3][4]} This metabolic conversion is a key aspect of its therapeutic action.



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Caption: Metabolic pathway of Primidone.

Experimental Protocols

The primary application of **2-Ethyl-2-phenylmalonamide-d5** is as an internal standard in the quantification of PEMA in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative experimental protocol for this application.

Objective: To quantify the concentration of 2-Ethyl-2-phenylmalonamide (PEMA) in human plasma using **2-Ethyl-2-phenylmalonamide-d5** as an internal standard.

Materials:

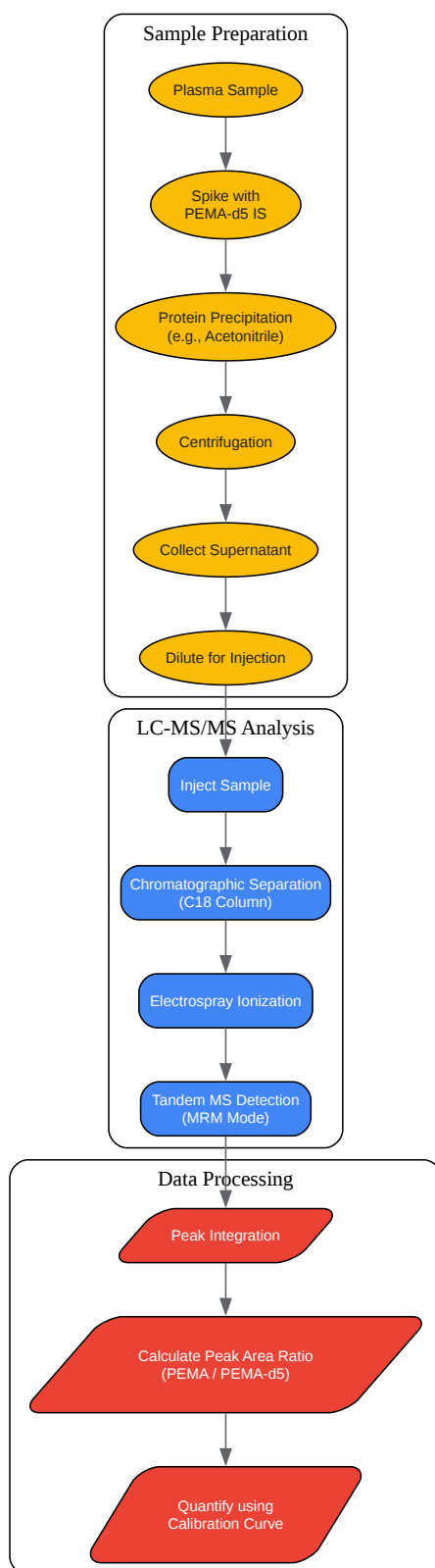
- Human plasma samples
- 2-Ethyl-2-phenylmalonamide (PEMA) analytical standard
- **2-Ethyl-2-phenylmalonamide-d5** (PEMA-d5) internal standard solution (e.g., from Cerilliant)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or microcentrifuge tubes

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Experimental Workflow:



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